

Technical Support Center: Methyl Cholate Handling, Storage, and Formulation

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Compound of Interest

Compound Name: Methyl cholate

Cat. No.: B8815926

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Welcome to the Technical Support Center for **Methyl cholate** (Cholic acid methyl ester). This guide is designed for researchers, analytical scientists, and drug development professionals. It provides field-proven troubleshooting strategies, physicochemical data, and self-validating protocols to ensure the integrity of your experiments involving this highly lipophilic bile acid derivative.

Part 1: Physicochemical Profile & Quantitative Data

Understanding the baseline properties of **Methyl cholate** is critical before planning any in vitro or in vivo assays. Because the carboxylic acid group of cholic acid is methylated, this compound exhibits distinct solubility and behavioral characteristics compared to primary bile acids.

Property	Value	Experimental Implication	Reference
CAS Number	1448-36-8	Unique identifier for sourcing and SDS tracking.	[1]
Molecular Weight	422.61 g/mol	Required for precise molarity calculations.	[1]
Melting Point	155 - 156 °C	Indicates high thermal stability under standard conditions.	[1]
Water Solubility	Insoluble	Aqueous buffers cannot be used as primary solvents.	[1]
DMSO Solubility	84 mg/mL (198.76 mM)	Excellent organic solubility, but highly sensitive to moisture.	[2]

Part 2: Storage & Stability FAQs

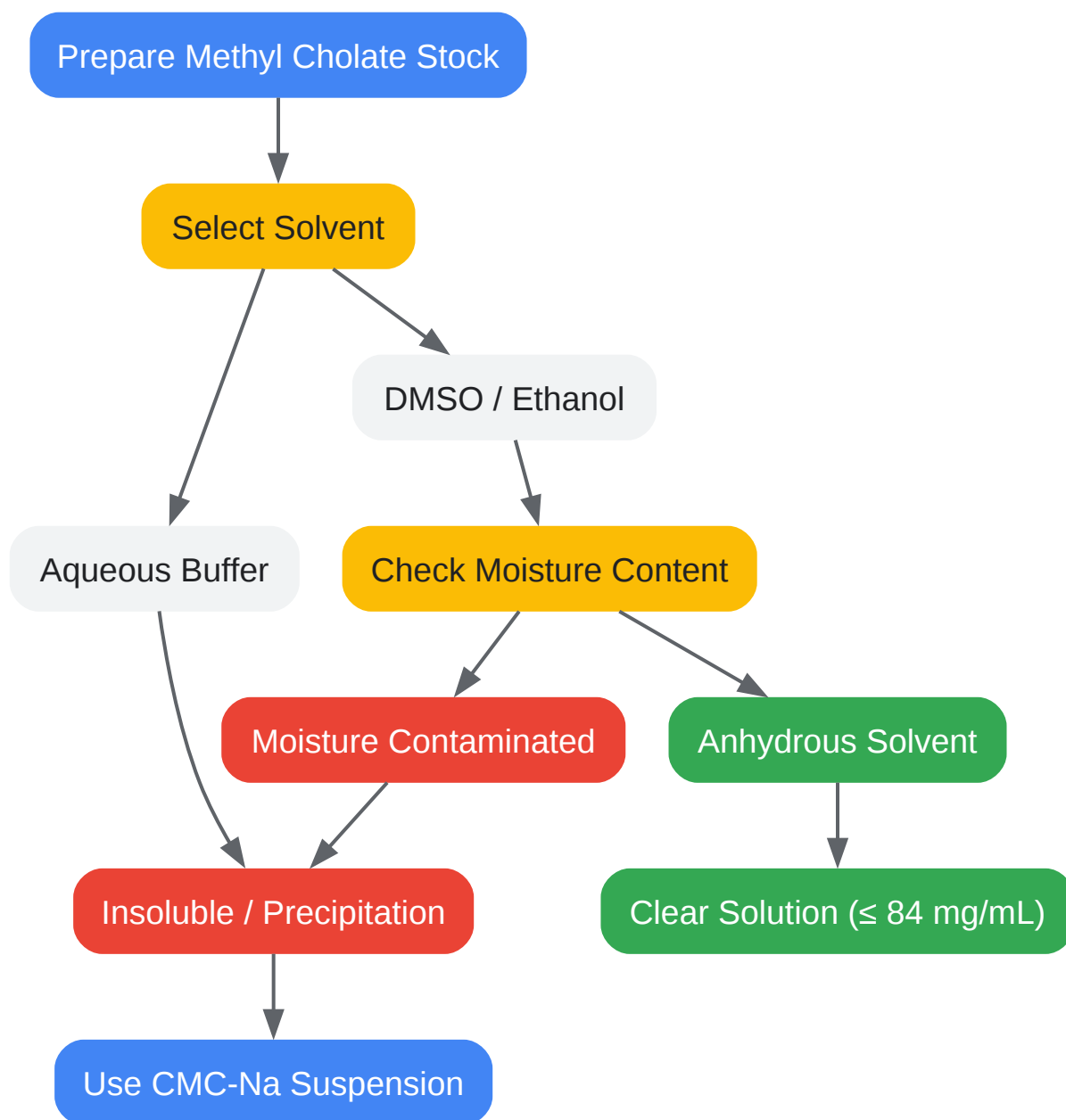
Q: What are the optimal storage conditions to prevent the degradation of **Methyl cholate** powder? A: **Methyl cholate** must be stored in a tightly closed container in a dry, cool, and well-ventilated environment[1]. While the powder remains stable at ambient room temperature for short-term handling, long-term storage at 4°C or -20°C is highly recommended. Causality: As an esterified molecule, **Methyl cholate** is susceptible to slow hydrolysis if exposed to high humidity and fluctuating temperatures over prolonged periods. Furthermore, it must be kept strictly isolated from strong oxidizing agents to prevent oxidative degradation of the steroid nucleus[1].

Q: Is **Methyl cholate** light-sensitive or hygroscopic? A: It is not acutely photosensitive, but best practices dictate storing it in a dark place to prevent any long-term photo-oxidation[3]. While not highly hygroscopic, ambient moisture can adhere to the powder's surface. This surface moisture is a primary culprit for downstream solubility failures in anhydrous organic solvents.

Q: What personal protective equipment (PPE) is required during handling? A: Standard laboratory PPE (nitrile gloves, lab coat, and safety glasses) is sufficient for routine handling. However, if you are weighing large quantities where dust formation is possible, a particle filter mask or handling within a fume hood is required[1]. Causality: Inhalation of fine bile acid dust can cause respiratory tract irritation and unwanted mucosal absorption[1].

Part 3: Solubility & Formulation Troubleshooting

Q: Why is my **Methyl cholate** precipitating or crashing out in DMSO? A: **Methyl cholate** is highly lipophilic and completely insoluble in water[1]. While it boasts a high solubility limit of 84 mg/mL in Dimethyl sulfoxide (DMSO)[2], this metric is strictly dependent on the solvent being 100% anhydrous. Causality: The introduction of even trace amounts of water (from atmospheric humidity or wet pipette tips) alters the dielectric constant of the solvent system. Because **Methyl cholate** lacks the free, polar carboxylic acid group found in standard cholic acid, its hydrogen-bonding capacity is drastically reduced, making it highly prone to hydrophobic crash-out. Solution: Always use fresh, anhydrous DMSO[2]. Purge your solvent vials with an inert gas (nitrogen or argon) after opening to displace atmospheric moisture.



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Caption: **Methyl Cholate** Solubility Troubleshooting Workflow

Part 4: Validated Experimental Protocols

Because **Methyl cholate** cannot be dissolved directly in aqueous saline for animal studies, researchers must formulate a homogeneous suspension using a viscosity-enhancing agent^[2].

Protocol: Preparation of a 5 mg/mL In Vivo Suspension

This self-validating protocol ensures a uniform dosage delivery system for oral gavage or intraperitoneal injection.

Materials Needed:

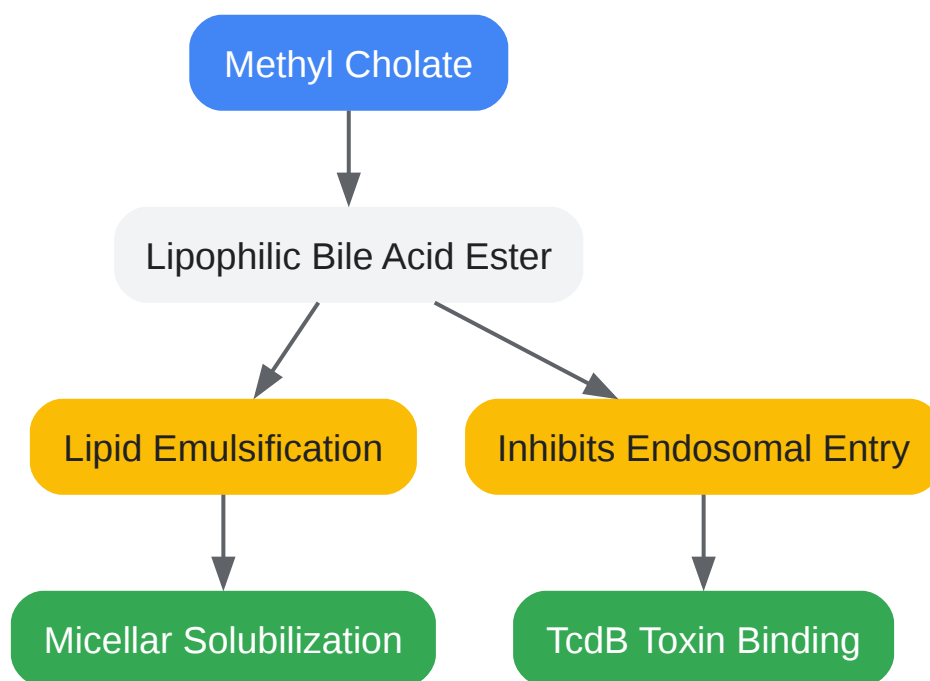
- **Methyl cholate** powder
- 0.5% CMC-Na (Sodium Carboxymethyl Cellulose) in physiological saline
- Tween-80 (Optional surfactant)
- Bath sonicator and vortex mixer

Step-by-Step Methodology:

- **Precise Weighing:** Weigh exactly 5.0 mg of **Methyl cholate** powder using a calibrated microbalance. Transfer to a clean, dry glass vial.
- **Wetting Phase (Critical Step):** Add 5–10 μL of Tween-80 directly to the powder.
 - **Causality:** Wetting the highly hydrophobic powder reduces surface tension. Without this step, the powder will float at the meniscus of the aqueous buffer, leading to severe clumping and inaccurate dosing.
- **Suspension Generation:** Gradually add 1.0 mL of the 0.5% CMC-Na solution dropwise while vortexing the vial continuously at medium speed. The CMC-Na acts as a stabilizing matrix to prevent the hydrophobic particles from rapidly sedimenting[2].
- **Homogenization:** Place the vial in a room-temperature bath sonicator for 10–15 minutes to break apart micro-aggregates.
- **System Validation:** Hold the vial up to a light source. A successful formulation will appear as a uniformly milky suspension without any visible crystalline flakes settling at the bottom. If flakes are visible, the compound has not been adequately dispersed; increase sonication time by 5 minutes or utilize a mechanical tissue homogenizer.

Part 5: Biological Mechanisms & Applications

Methyl cholate is frequently utilized in specialized in vitro assays, such as evaluating the binding and inhibition of virulence factors like Clostridioides difficile toxin B (TcdB)[4]. It acts by interacting with host-dependent mechanisms or directly binding to toxins to prevent endosomal entry[4].



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Caption: **Methyl Cholate** Functional Applications and Mechanisms

References

- **Methyl cholate** - SAFETY DATA SHEET | Thermo Fisher Scientific | [1](#)
- **Methyl Cholate** | CAS 1448-36-8 | Selleck Chemicals | [2](#)
- SAFETY DATA SHEET: **Methyl cholate** | Aladdin Scientific / Amazon AWS | [3](#)
- Identification of Biosynthetic Inhibitors of Virulence Factor Entry Into Mammalian Cells | Scholaris | [4](#)

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